

# Diethylamine hydrochloride molecular formula and weight

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## Compound of Interest

Compound Name: *Diethylamine hydrochloride*

Cat. No.: *B041361*

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## Technical Data Sheet: Diethylamine Hydrochloride

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides the core chemical properties of **Diethylamine Hydrochloride** (CAS No. 660-68-4), a compound frequently utilized as a chemical intermediate in various organic synthesis applications, including the production of pharmaceuticals and agrochemicals.<sup>[1][2][3]</sup> The focus of this guide is to present the fundamental molecular formula and weight, which are critical for stoichiometric calculations in reaction chemistry.

## Core Chemical Identifiers and Properties

**Diethylamine hydrochloride** is the hydrochloride salt of the secondary amine diethylamine.<sup>[4]</sup> It presents as a white to off-white crystalline powder that is hygroscopic and soluble in water.<sup>[1][3]</sup>

## Molecular Formula and Structure

The molecular formula for **diethylamine hydrochloride** is C4H12ClN.<sup>[1][5][6]</sup> The structure consists of a diethylammonium cation and a chloride anion.

- Empirical Formula: C4H12ClN<sup>[1][7]</sup>
- Structural Formula: (C2H5)2NH · HCl<sup>[7]</sup>

## Molecular Weight

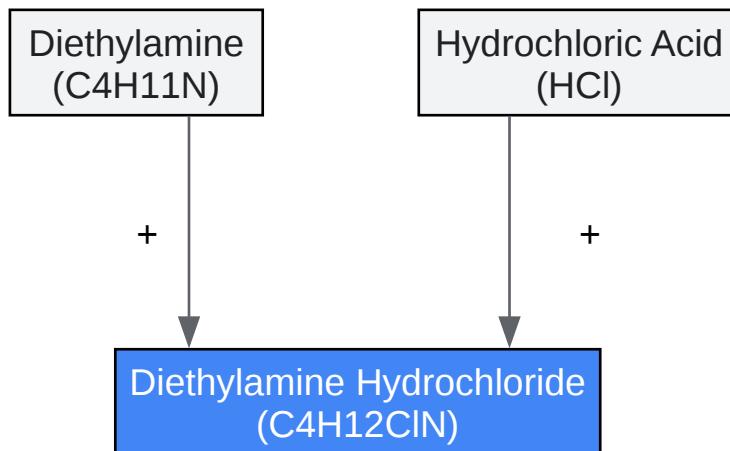
The molecular weight is a crucial parameter for all quantitative chemical work. The values derived from calculations based on atomic weights are presented in the table below.

Parameter	Value	Source
Molecular Weight	109.60 g/mol	PubChem[5][8]
Molecular Weight	109.598 g/mol	NIST[6]
Molecular Weight	109.6 g/mol	ChemicalBook[1]
Molecular Weight	109.61 g/mol	Alkyl Amines[3]

Note: Minor variations in molecular weight values are due to differences in the atomic weight values used for calculation by different sources.

## Logical Relationship of Components

The compound is formed from the reaction of diethylamine, a weak base, with hydrochloric acid, a strong acid. This acid-base reaction results in the formation of the diethylammonium salt.



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